

Otilonium bromide shelf life and storage conditions for research

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Compound of Interest

Compound Name: Otilonium

Cat. No.: B012848

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Technical Support Center: Otilonium Bromide

This technical support center provides guidance for researchers, scientists, and drug development professionals on the shelf life, storage, and handling of **otilonium** bromide for experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **otilonium** bromide?

For long-term storage, solid **otilonium** bromide should be kept at -20°C.^[1] For short-term use, storage at 2-8°C is recommended.^[1] The compound should always be stored in a tightly sealed container in a dry, well-ventilated area to prevent degradation.^{[1][2]}

Q2: What is the shelf life of **otilonium** bromide?

When stored under the recommended conditions (-20°C, dry, and protected from light), solid **otilonium** bromide is expected to be stable for an extended period. However, it is crucial to refer to the manufacturer's certificate of analysis for a specific expiration date. Once in solution, the stability is significantly reduced, depending on the solvent.

Q3: In which solvents is **otilonium** bromide stable?

Otilonium bromide is stable in acetonitrile at room temperature.^{[3][4]} It is unstable in alcohols (such as methanol and ethanol) and water, where it undergoes rapid degradation.^{[3][4]}

Q4: What happens when **otilonium** bromide is dissolved in water or alcohol?

In aqueous solutions, **otilonium** bromide undergoes hydrolysis. In alcoholic solvents like methanol and ethanol, it undergoes alcoholysis.^{[3][4]} These reactions lead to the breakdown of the ester linkage in the molecule, yielding degradation products and compromising the integrity of your experiments.

Q5: I am working with plasma samples. Are there any special considerations?

Yes. **Otilonium** bromide degrades rapidly in plasma due to enzymatic hydrolysis by plasma esterases.^{[3][5]} To prevent this, it is recommended to add an esterase inhibitor, such as potassium fluoride, to the plasma samples immediately after collection and before processing with acetonitrile.^{[3][4]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or unexpected experimental results.	Degradation of otilonium bromide stock solution.	Prepare fresh stock solutions in acetonitrile for each experiment. Avoid using solutions prepared in water or alcohols. Verify the purity of the solid compound if it has been stored improperly or for an extended period.
Low recovery of otilonium bromide from plasma samples.	Enzymatic degradation by plasma esterases.	Add potassium fluoride to freshly collected plasma samples to inhibit esterase activity before protein precipitation with acetonitrile. [3] [4]
Precipitate formation in the stock solution.	Poor solubility or use of an inappropriate solvent.	Ensure the use of a suitable solvent like DMSO for initial solubilization, followed by dilution in a compatible buffer or medium. Acetonitrile is recommended for analytical purposes. [3] [4]
Difficulty dissolving the compound.	The compound may have formed a more stable, less soluble polymorphic form over time.	Sonication may aid in dissolving the compound. For future use, ensure storage conditions are strictly followed to maintain the desired polymorphic form. A new polymorphic form (Form I) has been identified as more stable at room temperature. [6]

Data Presentation

Table 1: Recommended Storage Conditions for **Otilonium** Bromide

Storage Type	Temperature	Additional Conditions
Long-Term	-20°C	Tightly sealed container, dry, well-ventilated area.[1]
Short-Term	2-8°C	Tightly sealed container, dry, well-ventilated area.[1]

Table 2: Stability of **Otilonium** Bromide in Various Solvents at Room Temperature

Solvent	Stability	Degradation Pathway
Acetonitrile	Stable	No significant degradation observed.[3][4]
Water	Unstable	Hydrolysis.[3][4]
Methanol	Unstable	Alcoholysis.[3][4]
Ethanol	Unstable	Alcoholysis.[3][4]
Plasma	Unstable	Enzymatic Hydrolysis.[3][4]

Table 3: Degradation Products of **Otilonium** Bromide

Medium	Degradation Products
Methanol	p-[2-(n-octyoxo) benzoyl]-aminobenzoic acid methyl ester and diethyl-(2-hydroxyethyl)-methyl ammonium bromide.[3][4]
Water / Plasma	p-[2-(n-octyoxo) benzoyl]-aminobenzoic acid and diethyl-(2-hydroxyethyl)-methyl ammonium bromide.[3][4]

Experimental Protocols

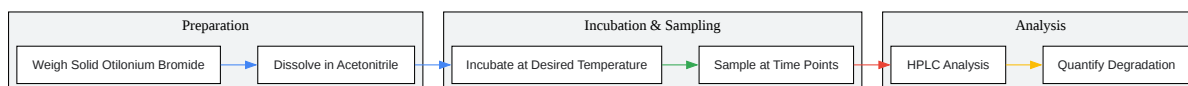
Protocol 1: Preparation of **Otilonium** Bromide Stock Solution for In Vitro Assays

- Weighing: Accurately weigh the required amount of solid **otilonium** bromide in a fume hood.
- Initial Solubilization: Dissolve the compound in a minimal amount of dimethyl sulfoxide (DMSO).
- Final Dilution: For most cell-based assays, further dilute the DMSO stock solution with the appropriate cell culture medium to the final desired concentration immediately before use. Ensure the final DMSO concentration is non-toxic to the cells (typically <0.5%).
- For Analytical Standards: Prepare stock solutions in acetonitrile.^{[3][4]}

Protocol 2: Stability Assessment of **Otilonium** Bromide in an Aqueous Buffer using HPLC

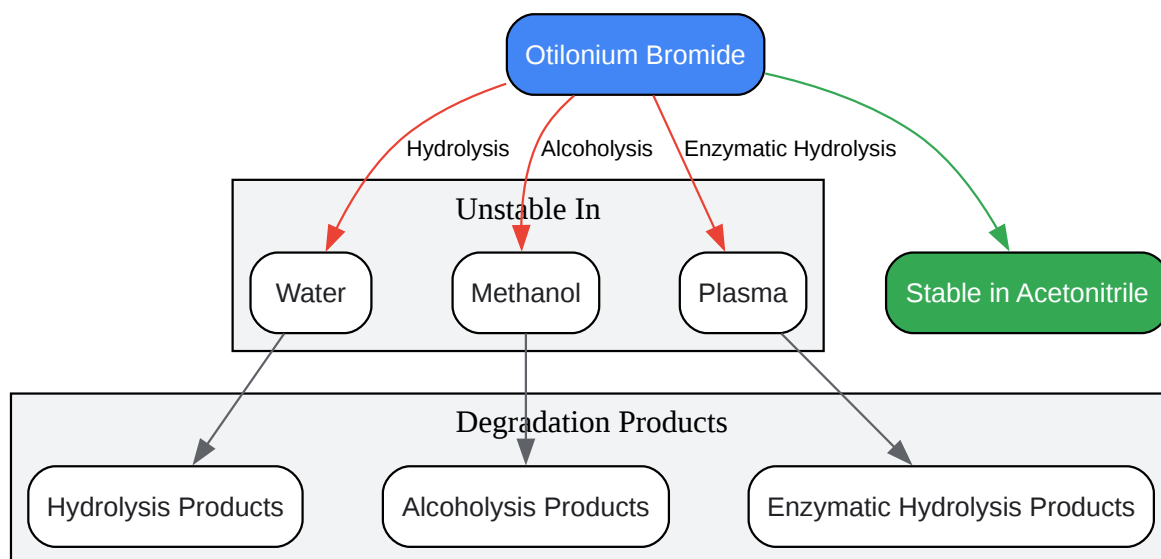
- Solution Preparation: Prepare a solution of **otilonium** bromide in the aqueous buffer of interest at a known concentration.
- Incubation: Incubate the solution at the desired temperature (e.g., room temperature).
- Sampling: At various time points (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot of the solution.
- Quenching: Immediately dilute the aliquot with acetonitrile to stop further degradation.
- HPLC Analysis: Analyze the samples using a validated reverse-phase HPLC method. A C18 column is commonly used.^[7]
- Data Analysis: Quantify the peak area of the parent **otilonium** bromide at each time point to determine the percentage of degradation over time.

Visualizations



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Caption: Workflow for **Otilonium** Bromide Stability Testing.



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Caption: Degradation Pathways of **Otilonium** Bromide.

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